An In-Depth Technical Guide to 4,4-Dimethylcyclohexane-1-carbaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4,4-Dimethylcyclohexane-1-carbaldehyde*
CAS No.:	*394734-96-4*
Cat. No.:	*B3036651*

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This guide provides a comprehensive technical overview of **4,4-Dimethylcyclohexane-1-carbaldehyde**, a saturated aliphatic aldehyde with a substituted cyclohexane ring. Designed for researchers, scientists, and professionals in drug development and chemical synthesis, this document delves into the compound's chemical identity, physicochemical properties, spectroscopic signature, synthesis, reactivity, and safety considerations. The content is structured to deliver not just data, but also expert insights into the practical application and interpretation of this information.

Chemical Identity and Molecular Architecture

4,4-Dimethylcyclohexane-1-carbaldehyde is characterized by a cyclohexane ring substituted at the 1-position with a formyl (aldehyde) group and at the 4-position with two methyl groups. This gem-dimethyl substitution pattern significantly influences the molecule's conformation and reactivity.

The chemical structure of **4,4-Dimethylcyclohexane-1-carbaldehyde** is visualized below:

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Structure of **4,4-Dimethylcyclohexane-1-carbaldehyde**

A comprehensive list of its chemical identifiers is provided in the table below, sourced from the PubChem database.[1]

Identifier Type	Value
IUPAC Name	4,4-dimethylcyclohexane-1-carbaldehyde[1]
CAS Number	394734-96-4[1]
PubChem CID	22235295[1]
Molecular Formula	C9H16O[1]
Molecular Weight	140.22 g/mol [1]
InChI	InChI=1S/C9H16O/c1-9(2)5-3-8(7-10)4-6-9/h7-8H,3-6H2,1-2H3[1]
InChIKey	AAEIBLQPASHLSV-UHFFFAOYSA-N[1]
SMILES	CC1(CCC(CC1)C=O)C[1]

Physicochemical and Computed Properties

The physical and chemical properties of a compound are critical for its handling, application, and integration into synthetic workflows. The following table summarizes key computed properties for **4,4-Dimethylcyclohexane-1-carbaldehyde**.

Property	Value	Source
XLogP3	2.5	PubChem[1]
Topological Polar Surface Area	17.1 Å²	PubChem[1]
Heavy Atom Count	10	PubChem[1]
Covalently-Bonded Unit Count	1	PubChem[1]

Synthesis and Spectroscopic Characterization

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Synthetic Approaches

The synthesis of **4,4-Dimethylcyclohexane-1-carbaldehyde** can be approached through several established organic chemistry methodologies. A common strategy involves the oxidation of the corresponding primary alcohol, 4,4-dimethylcyclohexylmethanol. This transformation can be achieved using a variety of oxidizing agents. For a laboratory-scale preparation, a reliable method is the use of pyridinium chlorochromate (PCC) or a Swern oxidation, which are known for their mild conditions and high yields in converting primary alcohols to aldehydes with minimal over-oxidation to the carboxylic acid.

Illustrative Experimental Protocol (PCC Oxidation):

- Setup: A dry, round-bottomed flask equipped with a magnetic stirrer and a nitrogen inlet is charged with pyridinium chlorochromate (PCC) (1.5 equivalents) and dichloromethane (DCM) as the solvent.
- Reactant Addition: A solution of 4,4-dimethylcyclohexylmethanol (1.0 equivalent) in DCM is added dropwise to the stirred suspension of PCC at room temperature.
- Reaction Monitoring: The reaction progress is monitored by thin-layer chromatography (TLC) until the starting alcohol is consumed.
- Work-up: Upon completion, the reaction mixture is diluted with diethyl ether and filtered through a pad of silica gel to remove the chromium salts.
- Purification: The filtrate is concentrated under reduced pressure, and the resulting crude aldehyde is purified by column chromatography on silica gel to afford the pure **4,4-Dimethylcyclohexane-1-carbaldehyde**.

An alternative synthetic route could involve the hydroformylation of 1,1-dimethyl-4-methylenecyclohexane, a reaction that introduces a formyl group and a hydrogen atom across the double bond.

Spectroscopic Analysis

Spectroscopic data is essential for the structural elucidation and purity assessment of **4,4-Dimethylcyclohexane-1-carbaldehyde**. While a comprehensive experimental dataset for this

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specific molecule is not readily available in public repositories, we can predict and interpret its expected spectra based on its chemical structure and data from analogous compounds.

3.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show a characteristic signal for the aldehydic proton in the downfield region, typically between δ 9.5 and 10.0 ppm. This signal would likely appear as a doublet due to coupling with the adjacent methine proton at the C1 position. The two methyl groups at the C4 position would appear as a sharp singlet in the upfield region, around δ 0.9-1.2 ppm, integrating to six protons. The protons on the cyclohexane ring would produce a complex pattern of multiplets in the range of δ 1.0-2.5 ppm.

- ^{13}C NMR: The carbon NMR spectrum would be distinguished by the downfield resonance of the carbonyl carbon of the aldehyde group, expected around δ 200-205 ppm. The quaternary carbon at the C4 position would appear in the range of δ 30-40 ppm. The two equivalent methyl carbons would give a single resonance at approximately δ 25-30 ppm. The remaining carbons of the cyclohexane ring would show signals in the aliphatic region of the spectrum.

3.2.2. Infrared (IR) Spectroscopy

The IR spectrum provides valuable information about the functional groups present in the molecule. For **4,4-Dimethylcyclohexane-1-carbaldehyde**, the most prominent absorption bands would be:

- C=O Stretch: A strong, sharp absorption band in the region of 1720-1740 cm^{-1}, characteristic of a saturated aliphatic aldehyde.

- C-H Stretch (Aldehydic): Two weak to medium bands around 2720 cm^{-1} and 2820 cm^{-1}, which are characteristic of the C-H bond of the aldehyde group (Fermi resonance).

- C-H Stretch (Aliphatic): Multiple absorption bands in the range of 2850-3000 cm^{-1} corresponding to the C-H stretching vibrations of the cyclohexane ring and methyl groups.

3.2.3. Mass Spectrometry (MS)

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Mass spectrometry is a powerful tool for determining the molecular weight and fragmentation pattern of a compound. For **4,4-Dimethylcyclohexane-1-carbaldehyde**, the electron ionization (EI) mass spectrum would be expected to show a molecular ion peak (M^+) at m/z 140. Subsequent fragmentation would likely involve the loss of the formyl group (CHO, 29 Da) to give a fragment at m/z 111, and other characteristic losses from the cyclohexane ring.

Predicted mass spectrometry data from PubChemLite suggests the following adducts and their predicted collision cross-sections (CCS):

Adduct	m/z	Predicted CCS (Å²)
$[M+H]^+$	141.12740	129.9
$[M+Na]^+$	163.10934	136.3
$[M-H]^-$	139.11284	133.3

Chemical Reactivity and Synthetic Utility

As an aliphatic aldehyde, **4,4-Dimethylcyclohexane-1-carbaldehyde** exhibits reactivity characteristic of this functional group.[2] The carbonyl group is electrophilic at the carbon atom, making it susceptible to nucleophilic attack.[2]

Diagram of Key Reactions:

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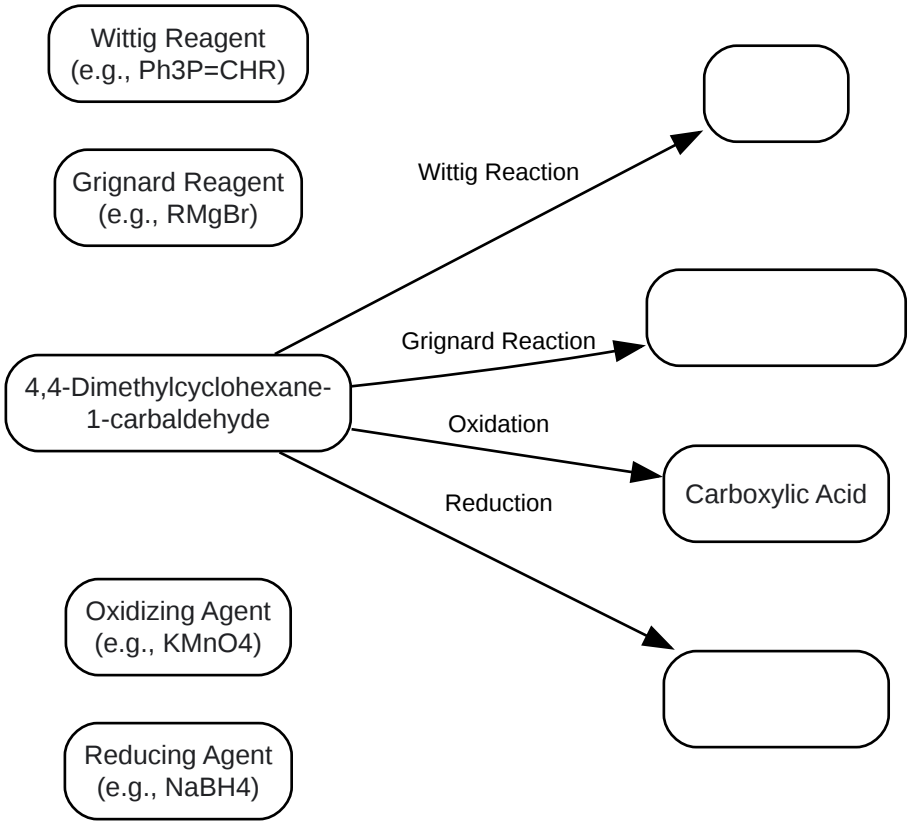

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Key Reactions of **4,4-Dimethylcyclohexane-1-carbaldehyde**

Nucleophilic Addition Reactions

The core reactivity of aldehydes is their susceptibility to nucleophilic addition at the carbonyl carbon.[2] This class of reactions is fundamental to its synthetic utility.

- Grignard Reaction: Reaction with Grignard reagents (R-MgX) will produce a secondary alcohol after an acidic workup.[3][4][5][6] The nature of the 'R' group from the Grignard reagent determines the structure of the resulting alcohol, offering a versatile method for carbon-carbon bond formation.[3][4][5][6]

- Wittig Reaction: The Wittig reaction provides a powerful method for converting the aldehyde into an alkene.[7][8][9][10] By reacting with a phosphorus ylide (Wittig reagent), the carbonyl oxygen is replaced by the carbon group of the ylide, forming a new carbon-carbon double bond.[7][8][9][10]

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Oxidation and Reduction

- Oxidation: **4,4-Dimethylcyclohexane-1-carbaldehyde** can be readily oxidized to the corresponding carboxylic acid, 4,4-dimethylcyclohexanecarboxylic acid. Common oxidizing agents for this transformation include potassium permanganate ($KMnO_4$), Jones reagent (CrO_3 in sulfuric acid), or milder reagents like silver oxide (Tollens' reagent).

- Reduction: The aldehyde functionality can be easily reduced to a primary alcohol, 4,4-dimethylcyclohexylmethanol. Standard reducing agents such as sodium borohydride ($NaBH_4$) or lithium aluminum hydride ($LiAlH_4$) are highly effective for this purpose.[11][12]

Potential Applications

While specific, large-scale industrial applications of **4,4-Dimethylcyclohexane-1-carbaldehyde** are not extensively documented in publicly available literature, its structural motifs suggest potential utility in several areas:

- Fragrance and Flavor Industry: Many substituted cyclohexanecarboxaldehydes and their derivatives are valued for their olfactory properties.[13] The gem-dimethyl group can impart specific steric and electronic effects that may lead to unique and desirable scents, potentially in the woody, floral, or fruity fragrance families. Patents related to dimethylcyclohexane derivatives highlight their use as fragrance ingredients.[14][15][16]

- Pharmaceutical and Agrochemical Synthesis: The aldehyde functionality serves as a versatile handle for introducing the 4,4-dimethylcyclohexyl moiety into more complex molecules. This scaffold can be found in various biologically active compounds, where the lipophilic cyclohexane ring can influence pharmacokinetic properties such as absorption, distribution, metabolism, and excretion (ADME). The related compound, 4,4-dimethylcyclohexan-1-amine, is noted as a valuable intermediate in pharmaceutical and agrochemical research.[17]

Safety and Handling

4,4-Dimethylcyclohexane-1-carbaldehyde is classified as a hazardous substance. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents the following hazards:

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- Flammable liquid and vapor (H226)[1]
- Causes skin irritation (H315)[1]
- Causes serious eye irritation (H319)[1]
- May cause respiratory irritation (H335)[1]

GHS Pictograms:

Precautionary Measures:

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Avoid breathing vapors or mists.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

Conclusion

4,4-Dimethylcyclohexane-1-carbaldehyde is a versatile chemical intermediate with a well-defined reactivity profile centered around its aldehyde functionality. Its gem-dimethyl substituted cyclohexane core offers a unique structural element for the synthesis of novel compounds in the fragrance, pharmaceutical, and agrochemical industries. While detailed experimental data for this specific compound is not widely published, its properties and reactivity can be reliably predicted based on established principles of organic chemistry. Proper safety precautions are essential when handling this flammable and irritant compound. This guide provides a solid foundation of technical information to support the research and development activities of scientists and professionals in relevant fields.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 4,4-Dimethylcyclohexane-1-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3036651/docs#an-in-depth-technical-guide-to-4-4-dimethylcyclohexane-1-carbaldehyde]

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